

Improving C₁₅H₁₁N₇O₃S₂ solubility for cell culture experiments

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Compound of Interest

Compound Name: C₁₅H₁₁N₇O₃S₂

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Technical Support Center: C₁₅H₁₁N₇O₃S₂ (Dasatinib)

This technical support guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **C₁₅H₁₁N₇O₃S₂** (Dasatinib). The focus is on overcoming solubility challenges to ensure successful cell culture experiments.

Compound Information

Chemical Name: N-(2-chloro-6-methylphenyl)-2-[[6-[4-(2-hydroxyethyl)-1-piperazinyl]-2-methyl-4-pyrimidinyl]amino]-5-thiazolecarboxamide
Synonyms: Dasatinib, BMS-354825, Sprycel®[\[1\]](#)

Molecular Formula: C₂₂H₂₆ClN₇O₂S₂[\[2\]](#)

Table 1: Chemical and Physical Properties of Dasatinib (C₁₅H₁₁N₇O₃S₂)

Property	Value	Reference
Molecular Weight	488.0 g/mol	[2][3]
Appearance	Crystalline solid	[1][2]
Storage Temperature	-20°C	[1][2]
Stability (Solid)	≥ 4 years at -20°C	[1]
Stability (in DMSO)	Up to 3 months at -20°C	[3][4]

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for making a stock solution of Dasatinib?

A1: Dasatinib is highly soluble in organic solvents like Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF).[1][2] DMSO is the most commonly recommended solvent for preparing high-concentration stock solutions for cell culture use.[3][4][5]

Q2: What is the solubility of Dasatinib in common solvents?

A2: The solubility of Dasatinib can vary slightly between suppliers and batches. The table below summarizes reported solubility values.

Table 2: Solubility of Dasatinib in Various Solvents

Solvent	Approximate Solubility	Reference
DMSO	~14.3 mg/mL to 200 mg/mL	[1][2][3][4]
DMF	~25 mg/mL	[1][2]
Ethanol	Very poorly soluble	[3][4]
Water / Aqueous Buffers	Sparsingly soluble (~10 µM)	[1][2][3]
1:1 DMF:PBS (pH 7.2)	~0.5 mg/mL	[1][2]

Q3: How should I store my Dasatinib stock solution?

A3: Store stock solutions in DMSO at -20°C, protected from light.[4] It is highly recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.[3][4][5] Once prepared, the stock solution should be used within 3 months to prevent loss of potency.[3][4]

Q4: Why is my Dasatinib precipitating when I add it to my cell culture medium?

A4: Dasatinib is sparingly soluble in aqueous solutions like cell culture media.[1][2]

Precipitation occurs when the concentration of Dasatinib, or the concentration of the organic solvent (like DMSO), exceeds its solubility limit in the final aqueous solution. To avoid this, it is crucial to dilute the DMSO stock solution sufficiently into the culture medium, ensuring the final DMSO concentration remains low (typically below 0.1%).[5]

Troubleshooting Guide

Issue 1: The Dasatinib powder will not dissolve in my aqueous buffer (e.g., PBS).

- Cause: Dasatinib has very low solubility in neutral aqueous buffers.[1][2] Its aqueous solubility is also pH-dependent, decreasing significantly at a pH above 4.0.[6]
- Solution: Do not attempt to dissolve Dasatinib directly in aqueous buffers for high-concentration stocks. First, prepare a concentrated stock solution in 100% DMSO.[3][4] This stock can then be serially diluted to the final working concentration in your cell culture medium or buffer immediately before use.[5]

Issue 2: I observe precipitation in my cell culture plate after adding the Dasatinib working solution.

- Cause 1: The final concentration of Dasatinib is too high for the aqueous medium.
 - Solution: Re-calculate your dilutions. Ensure the final working concentration is within the typical range for cell-based assays (e.g., 50-500 nM).[3][4]
- Cause 2: The DMSO stock solution was not mixed thoroughly into the medium.
 - Solution: When preparing the working solution, add the DMSO stock drop-wise to the culture medium while gently vortexing or swirling to ensure rapid and even dispersion. Do

not add the medium to the small volume of stock solution.

- Cause 3: The aqueous working solution was stored before use.
 - Solution: Aqueous solutions of Dasatinib are not stable and should not be stored for more than one day.^{[1][2]} Always prepare fresh working solutions from your frozen DMSO stock immediately before each experiment.^[5]

Issue 3: I am observing significant cell death or changes in cell morphology in my vehicle control wells.

- Cause: The final concentration of the organic solvent (DMSO) is too high and is causing cellular toxicity.
- Solution: Most cell lines can tolerate DMSO up to 0.5%, but it is best practice to keep the final concentration at or below 0.1%.^[5] Calculate the final DMSO concentration in your highest treatment dose and ensure your vehicle control contains the exact same concentration. If toxicity is still observed, you may need to lower the concentration of your stock solution to allow for a greater dilution factor.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Dasatinib Stock Solution in DMSO

- Preparation: Allow the vial of solid Dasatinib and a bottle of anhydrous, cell-culture grade DMSO to equilibrate to room temperature.
- Calculation: To prepare a 10 mM stock solution from 10 mg of Dasatinib (MW: 488.0 g/mol), you will need 2.05 mL of DMSO.^[5]
- Dissolution: Aseptically add 2.05 mL of DMSO to the vial containing 10 mg of Dasatinib.
- Mixing: Cap the vial tightly and vortex or sonicate until the solid is completely dissolved. Visually inspect the solution against a light source to ensure no particulates are present.
- Aliquoting and Storage: Dispense the solution into single-use, light-protected aliquots (e.g., 20 μ L) in sterile microcentrifuge tubes. Store the aliquots at -20°C.

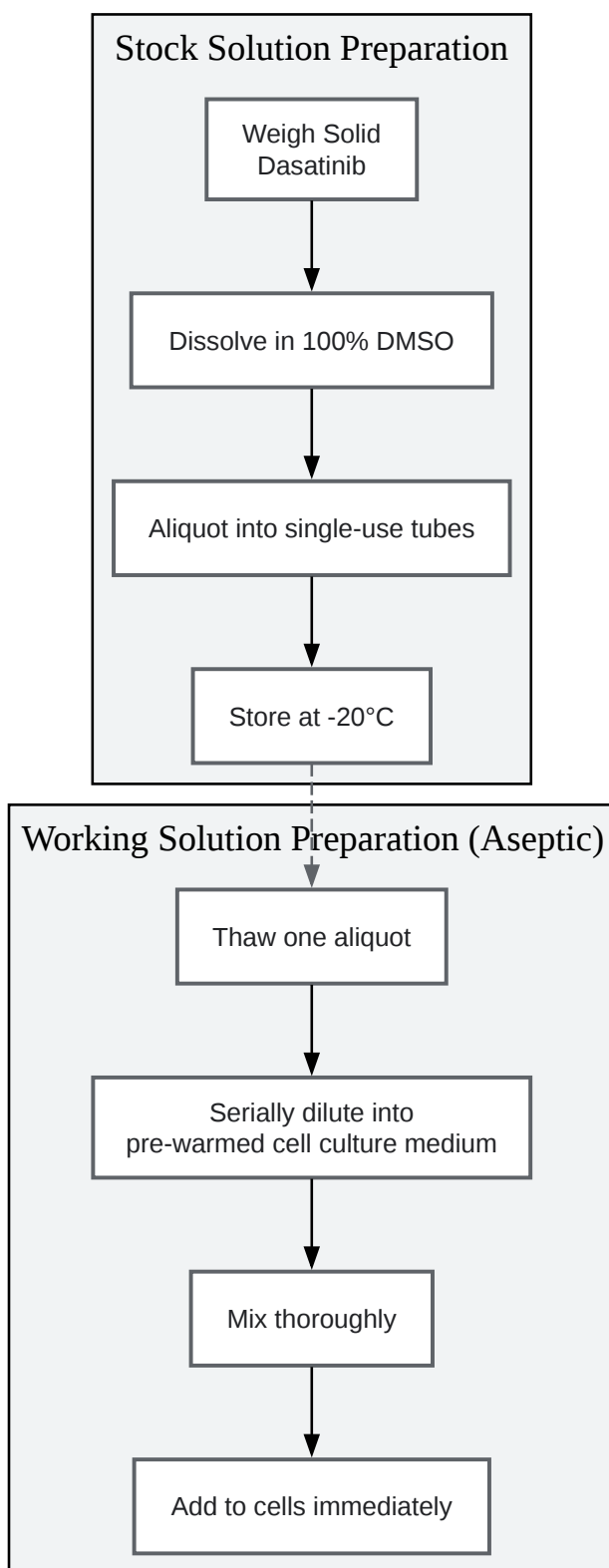
Protocol 2: Preparation of a 100 nM Working Solution in Cell Culture Medium

- **Thaw Stock:** Remove one aliquot of the 10 mM Dasatinib stock solution from the -20°C freezer and thaw it at room temperature.
- **Intermediate Dilution (Optional but Recommended):** Perform a 1:100 intermediate dilution by adding 10 µL of the 10 mM stock to 990 µL of sterile cell culture medium. This creates a 100 µM solution. Mix thoroughly by gentle vortexing.
- **Final Dilution:** Add the required volume of the intermediate solution to your final volume of cell culture medium to achieve the desired concentration. For a 100 nM final concentration, add 10 µL of the 100 µM intermediate solution to 10 mL of medium.
- **Mixing:** Mix the final working solution thoroughly by inverting the tube or swirling gently.
- **Application:** Add the final working solution to your cells immediately. Prepare a vehicle control using the same final concentration of DMSO.

Visualizations

Experimental Workflow

The following diagram outlines the recommended workflow for preparing Dasatinib for cell culture experiments.

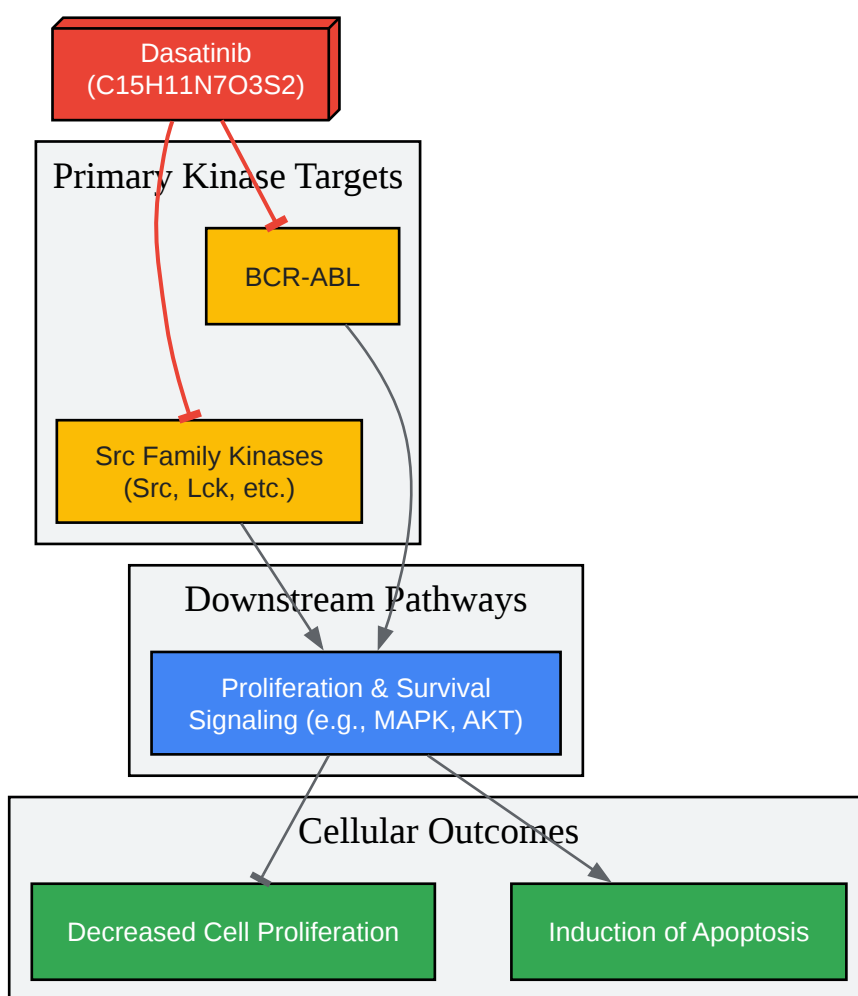


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Caption: Recommended workflow for preparing Dasatinib solutions.

Simplified Dasatinib Signaling Pathway

Dasatinib is a potent tyrosine kinase inhibitor. Its primary mechanism of action involves blocking the activity of the BCR-ABL fusion protein and Src family kinases, which are critical drivers of proliferation and survival in certain cancer cells.[7][8][9][10]



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Caption: Simplified mechanism of action for Dasatinib.

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